

Crystal Structure of 3-Bromoselenophene: A Technical Examination

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Compound of Interest

Compound Name: 3-Bromoselenophene

Cat. No.: B15232817

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Note: The crystal structure for the specific compound **3-Bromoselenophene** is not readily available in prominent research databases. This guide will therefore provide a detailed analysis of a closely related and structurally significant compound, 3-bromo-2-(phenylselanyl)benzo[b]selenophene, to illustrate the principles of its crystallographic characterization. The data and methodologies presented herein are derived from published research on this substituted benzoselenophene derivative.

Introduction

The study of halogenated selenophenes is of significant interest to researchers in materials science and drug development due to their potential applications in organic electronics and medicinal chemistry. The precise atomic arrangement within the crystalline state, known as the crystal structure, is fundamental to understanding and predicting the physicochemical properties and biological activity of these compounds. This document provides a technical overview of the crystal structure of 3-bromo-2-(phenylselanyl)benzo[b]selenophene, detailing the experimental procedures for its determination and presenting the key crystallographic data.

Crystallographic Data

The crystal structure of 3-bromo-2-(phenylselanyl)benzo[b]selenophene was determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the tables below.

Crystal Data and Structure Refinement

Parameter	Value
Empirical Formula	C ₁₄ H ₉ BrSe ₂
Formula Weight	416.08
Temperature	296 K
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	P2 ₁ /c

Unit Cell Dimensions

Parameter	Value
a	8.3399 (7) Å
b	10.0153 (8) Å
c	16.0150 (13) Å
α	90°
β	99.141 (3)°
γ	90°
Volume	1321.4 (2) Å ³
Z	4

Experimental Protocols

The determination of the crystal structure of 3-bromo-2-(phenylselanyl)benzo[b]selenophene involved the following key experimental stages:

Synthesis and Crystallization

The synthesis of 3-bromo-2-(phenylselanyl)benzo[b]selenophene was achieved through a multi-step organic synthesis protocol. Following synthesis and purification by flash

chromatography, single crystals suitable for X-ray diffraction were obtained.

X-ray Data Collection

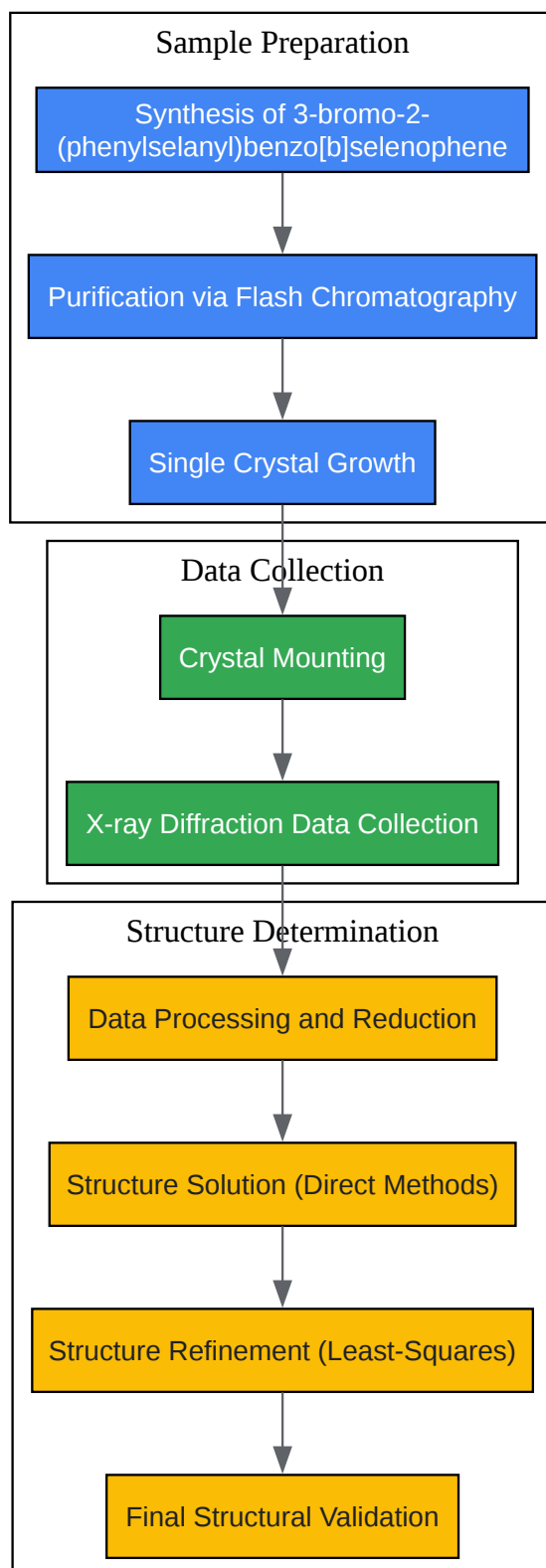
A suitable single crystal was mounted on a diffractometer. The crystal was kept at a constant temperature of 296 K during data collection. The diffraction data were collected using Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$). A series of frames were collected with a specific oscillation range and exposure time per frame.

Structure Solution and Refinement

The collected diffraction data were processed to yield a set of unique reflections. The crystal structure was solved using direct methods and refined by full-matrix least-squares on F^2 . All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in calculated positions and refined using a riding model.

Structural Visualization

The experimental workflow for determining the crystal structure is a logical sequence of steps from sample preparation to data analysis. This process can be visualized as a flowchart.



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Experimental workflow for crystal structure determination.

Conclusion

This guide has detailed the crystallographic data and experimental procedures for determining the crystal structure of 3-bromo-2-(phenylselanyl)benzo[b]selenophene as a representative example for halogenated selenophenes. The presented data, including unit cell dimensions and space group, provide a foundational understanding of the solid-state arrangement of this molecule. The outlined experimental workflow highlights the standard techniques employed in single-crystal X-ray diffraction for the elucidation of molecular structures. This information is critical for further research into the material properties and potential applications of this class of compounds.

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